

1,1,1-Trimethyldisilane material safety data sheet (MSDS) analysis

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Compound of Interest

Compound Name: 1,1,1-Trimethyldisilane

CAS No.: 18365-32-7

Cat. No.: B15342459

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An in-depth analysis of a reactive organometallic compound requires moving beyond generic safety warnings to understand the fundamental chemistry driving its behavior. As a Senior Application Scientist overseeing advanced organosilicon workflows, I approach the Material Safety Data Sheet (MSDS) of **1,1,1-Trimethyldisilane** (CAS: 18365-32-7) not just as a compliance checklist, but as a map of molecular vulnerabilities.

This compound is an asymmetric disilane characterized by a fully methylated silicon center adjacent to a fully hydridic silicon center (

). While this unique steric and electronic environment makes it a highly valuable precursor in semiconductor chemical vapor deposition (CVD) and complex drug development, it also dictates a highly specific, unforgiving hazard profile.

This technical guide deconstructs the MSDS of **1,1,1-Trimethyldisilane**, detailing the mechanistic causality of its hazards, its toxicological framework, and the self-validating protocols required for safe handling.

Physicochemical Profiling & Mechanistic Hazard Causality

To accurately interpret the MSDS, we must first establish the compound's fundamental physicochemical properties, as documented in the [1].

Table 1: Physicochemical Properties & Hazard Profile

Property	Value
Chemical Name	1,1,1-Trimethyldisilane[1]
CAS Number	18365-32-7[1]
Molecular Formula	[1]
Molecular Weight	104.30 g/mol [1]
Structural Formula	
Physical State	Colorless Liquid
Primary GHS Hazards	Highly Flammable (H225), Water-Reactive (H260)

The Causality of Reactivity

The severe physical hazards of **1,1,1-Trimethyldisilane** stem directly from two structural features:

- Hydridic Character of the

Bond: Unlike standard

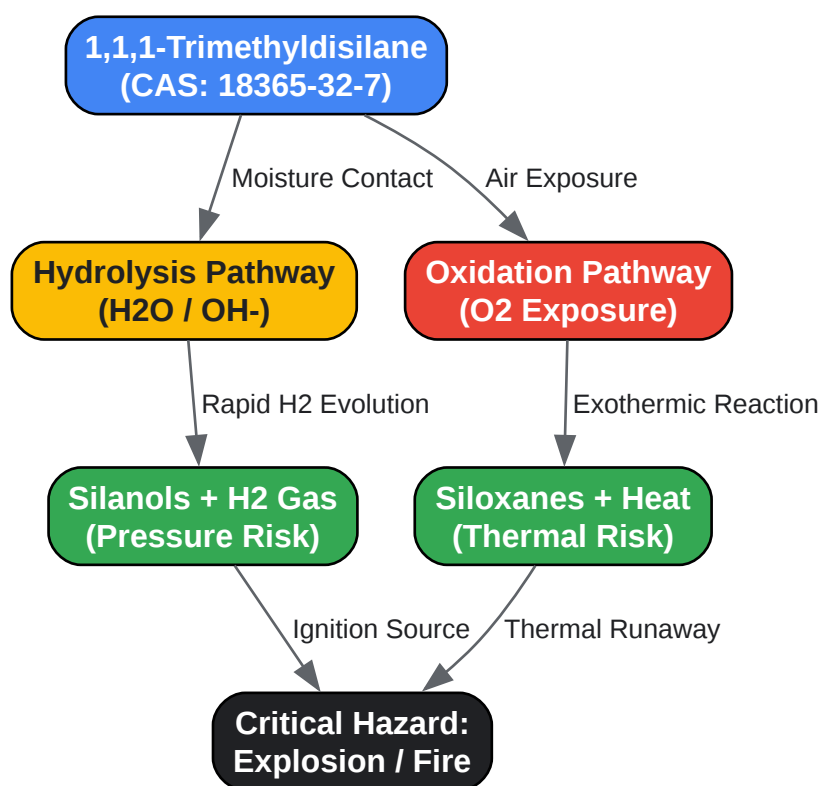
bonds, the

bond is polarized as

because silicon is less electronegative than hydrogen. When exposed to moisture, water acts as a nucleophile attacking the silicon center. In the presence of a base,

attacks the Si atom, forming a pentacoordinate intermediate. The expelled hydride () immediately reacts with a proton to form hydrogen gas (). This rapid gas evolution in closed systems causes catastrophic pressure failures.

- **Bond Cleavage:** The disilane bond is relatively weak (~340 kJ/mol) compared to bonds and is highly susceptible to auto-oxidation, a characteristic explored in [2]. Exposure to atmospheric oxygen leads to exothermic oxidative cleavage, forming siloxanes () and generating sufficient heat to ignite the evolved hydrogen gas.



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Fig 1. Mechanistic degradation pathways of **1,1,1-Trimethyldisilane** leading to critical hazards.

Toxicological & Exposure Framework

While acute physical hazards (fire/explosion) dominate the MSDS, the toxicological profile requires strict administrative controls. Regulatory tracking and substance evaluation mandates can be verified via platforms like the [3].

- **Inhalation:** The compound's high vapor pressure ensures rapid volatilization. Inhalation of vapors causes severe respiratory tract irritation. The localized hydrolysis of the group upon contact with the mucosal lining generates silanols, leading to chemical pneumonitis.
- **Dermal/Ocular:** Contact with skin or eyes results in immediate irritation, driven by the exothermic reaction of the silane with tissue moisture rather than inherent biological toxicity.
- **Chronic Exposure:** Repeated exposure to organosilicon vapors can lead to central nervous system (CNS) depression and potential target organ toxicity, necessitating rigorous engineering controls (e.g., handling exclusively within a glovebox or via Schlenk line).

Self-Validating Handling & Quenching Protocols

Standard operating procedures (SOPs) often fail because they lack built-in validation. A robust protocol must be a self-validating system where the success of step

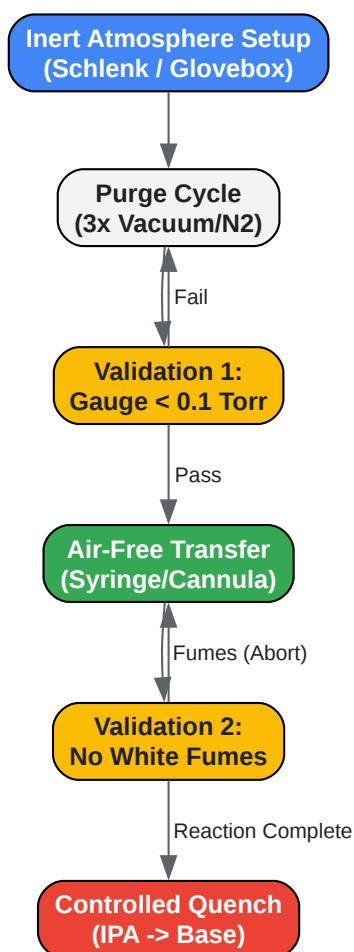
is empirically verified before step

begins.

Protocol A: Air-Free Transfer Methodology

- **Preparation:** Dry all glassware in an oven at 150°C for >4 hours. Assemble hot and cool under a dynamic vacuum.
- **Purge Cycle:** Perform three vacuum/nitrogen backfill cycles on the Schlenk line.
 - **Validation Metric:** The vacuum gauge must read < 0.1 Torr before backfilling. Failure to reach this pressure indicates a leak, and the cycle must be aborted.
- **Transfer:** Use a gas-tight syringe, pre-purged with inert gas, to transfer the **1,1,1-Trimethyldisilane**.
 - **Validation Metric:** Observe the needle tip during transfer. The appearance of "white fumes" indicates the formation of

or cross-linked siloxanes, proving atmospheric moisture contamination. If fumes are seen, abort the transfer immediately.



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Fig 2. Self-validating handling and quenching workflow for reactive organosilanes.

Protocol B: Controlled Quenching Methodology

Disposing of residual **1,1,1-Trimethyldisilane** by directly adding water or an aqueous base is a severe hazard due to thermal runaway. A stepwise solvolysis approach is mandatory.

Table 2: Quenching Protocol Metrics

Step	Reagent	Mechanistic Causality	Validation Metric
1. Dilution	Dry Toluene / Hexane	Reduces the concentration and thermal density of the reactive species.	Solution temperature remains stable (<25°C).
2. Mild Solvolysis	Isopropanol (IPA)	IPA is a sterically hindered, mildly nucleophilic alcohol. It reacts with bonds much slower than water, releasing at a manageable rate.	Gentle, controlled bubbling is observed.
3. Complete Hydrolysis	Dilute NaOH (aq)	Introduced only after IPA reaction ceases. The strong base cleaves any remaining bonds to ensure complete destruction.	Total cessation of gas evolution.

Storage, Segregation, and Environmental Controls

To maintain the integrity of the chemical and the safety of the laboratory environment, strict storage parameters must be enforced:

- **Atmosphere:** Must be stored in a tightly sealed Schlenk flask or septum-capped bottle under an inert atmosphere. Argon is highly preferred over Nitrogen due to its higher density, providing a heavier protective blanket over the liquid phase.
- **Temperature:** Store in a spark-proof, explosion-proof refrigerator (2-8°C) to minimize vapor pressure and mitigate thermal degradation over time.

- Segregation: Strictly isolate from oxidizers, strong acids, strong bases, and protic solvents (alcohols, amines, water).

References

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